

# Formamidinium Bromide: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Formamidinium bromide*

Cat. No.: B8033826

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CAS Number: 146958-06-7

This technical guide provides an in-depth overview of **formamidinium bromide**, a key precursor material in perovskite solar cell research and other optoelectronic applications.[\[1\]](#)[\[2\]](#) [\[3\]](#) This document is intended for researchers, scientists, and drug development professionals, offering comprehensive data, experimental protocols, and safety procedures.

## Core Properties and Safety Data

**Formamidinium bromide**, with the chemical formula  $\text{CH}_5\text{BrN}_2$ , is a white crystalline solid.[\[2\]](#)[\[3\]](#) A summary of its key quantitative data is presented below.

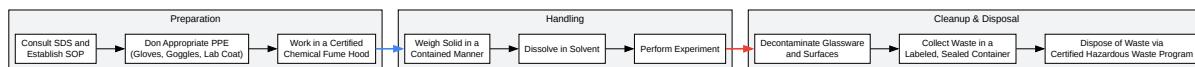
Property	Value	Source
CAS Number	146958-06-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	CH <sub>5</sub> BrN <sub>2</sub>	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	124.97 g/mol	<a href="#">[2]</a>
Melting Point	133-140 °C (lit.)	Ossila SDS
Appearance	White to almost white powder or crystals	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Solubility	Soluble in water. Slightly soluble in DMSO.	<a href="#">[5]</a>
Purity	>95.0% to >99.99% available commercially	<a href="#">[2]</a> <a href="#">[4]</a>

## Safety and Handling

**Formamidinium bromide** is classified as harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[\[6\]](#) It is crucial to handle this compound in a well-ventilated area, preferably a fume hood, and to wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[\[6\]](#)[\[7\]](#)

## Safe Handling and Disposal Workflow

The following diagram outlines the recommended workflow for the safe handling and disposal of **formamidinium bromide** in a laboratory setting.



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Caption: Workflow for safe handling and disposal of **formamidinium bromide**.

# Experimental Protocols

## Synthesis of Formamidinium Bromide

This protocol is adapted from literature procedures for the synthesis of **formamidinium bromide** from formamidinium acetate and hydrobromic acid.[\[1\]](#)[\[2\]](#)

### Materials:

- Formamidinium acetate (1 molar equivalent)
- Hydrobromic acid (48 wt% in water, 2 molar equivalents)
- Ethanol
- Diethyl ether
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Rotary evaporator
- Vacuum oven

### Procedure:

- In a round-bottom flask, dissolve formamidinium acetate in hydrobromic acid.
- Stir the mixture in an ice bath at 0°C for 2 hours under an inert atmosphere (e.g., argon or nitrogen).[\[1\]](#)
- Remove the solvent using a rotary evaporator at a temperature of approximately 70°C.[\[1\]](#)
- Dissolve the resulting crude white powder in ethanol.
- Reprecipitate the product by adding diethyl ether.

- Filter the white crystals and wash them several times with diethyl ether.[2]
- Dry the purified **formamidinium bromide** in a vacuum oven at 60-80°C overnight.[1]

## Fabrication of Formamidinium Lead Bromide (FAPbBr<sub>3</sub>) Perovskite Thin Films

This protocol outlines a one-step method for the fabrication of FAPbBr<sub>3</sub> perovskite thin films for use in devices like solar cells and LEDs.[2][5]

### Materials:

- **Formamidinium bromide (FABr)**
- Lead(II) bromide (PbBr<sub>2</sub>)
- N,N-Dimethylformamide (DMF), anhydrous
- Dimethyl sulfoxide (DMSO), anhydrous
- Substrates (e.g., FTO-coated glass)
- Spin coater
- Hotplate

### Procedure:

- Prepare a 1 M precursor solution by dissolving FABr and PbBr<sub>2</sub> in a 1:1 molar ratio in a co-solvent of DMF and DMSO (e.g., 7:3 volume ratio).[2]
- Stir the solution at approximately 60°C for at least 2 hours.[2]
- Clean the substrates thoroughly.
- In a nitrogen-filled glovebox, spin-coat the perovskite precursor solution onto the substrates. A typical spin-coating program might be a two-step process, for example, 1000 rpm for 10 seconds followed by 4000 rpm for 30 seconds.

- Anneal the films on a hotplate. A typical annealing temperature is around 100°C for 10 minutes.
- The resulting  $\text{FAPbBr}_3$  thin films should have a uniform appearance.

## Concluding Remarks

**Formamidinium bromide** is a pivotal material in the advancement of perovskite optoelectronics. Its synthesis and handling require careful attention to safety protocols due to its hazardous nature. The experimental procedures outlined in this guide provide a foundation for researchers to work with this compound effectively and safely. As with any chemical procedure, researchers should consult the primary literature and their institution's safety guidelines before commencing work.

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